

# Guazatine Acetate Salt: A Technical Guide to its Toxicological Profile and Safe Handling

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## Compound of Interest

Compound Name: Guazatine acetate salt

Cat. No.: B037631

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## Introduction and Chemical Identity

Guazatine acetate is the salt of guazatine, a non-systemic contact fungicide and bird repellent. [1][2] It is not a single chemical entity but a complex reaction mixture produced by the amidination of technical iminodi(octamethylene)diamine. [3][4][5] This mixture comprises numerous guanidines and polyamines, with the most abundant components being the fully guanidated triamine (GGG) and diamine (GG). [5][6] Formulations are typically aqueous solutions of the acetate salts to enhance stability. [2][7] Due to its multicomponent nature, analysis and toxicological assessment require specific approaches, often using marker compounds for quantification. [4]

- CAS Number: 115044-19-4 [3]
- Chemical Class: Guanidine Fungicide [2]
- Primary Uses: Seed treatment for cereals, post-harvest dip for citrus and other fruits. [8]

## Hazard Identification and GHS Classification

Guazatine acetate is classified as a hazardous substance with significant acute toxicity via inhalation, oral, and dermal routes. [9]

GHS Hazard Statements:

- H330: Fatal if inhaled (Acute Toxicity, Inhalation - Category 1)[9]
- H302: Harmful if swallowed (Acute Toxicity, Oral - Category 4)[9]
- H312: Harmful in contact with skin (Acute Toxicity, Dermal - Category 4)[9]
- H400: Very toxic to aquatic life (Hazardous to the aquatic environment, acute hazard - Category 1)[9]

## Toxicological Profile

The toxicological data for Guazatine acetate indicates moderate to high acute toxicity in mammals and high toxicity to aquatic organisms.

### Acute Toxicity

Exposure can cause adverse effects through oral ingestion, dermal contact, and is particularly dangerous if inhaled.[8] Symptoms of exposure may include nausea, vomiting, gastrointestinal discomfort, and diarrhea.[8]

Table 1: Acute Mammalian Toxicity Data

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat	Oral	~227-308 mg/kg	[8][10]
LD <sub>50</sub>	Rat	Dermal	>1000 mg/kg	[8][10]
LD <sub>50</sub>	Rabbit	Dermal	1176 mg/kg	[10]
LC <sub>50</sub> (4hr)	Rat	Inhalation	0.163 mg/L	[8]
LD <sub>50</sub>	Pigeon	Oral	82 mg/kg	[8][10]

| LD<sub>50</sub> | Japanese Quail | Oral | 429 mg/kg |[10] |

### Chronic Toxicity and Acceptable Daily Intake (ADI)

Long-term feeding studies have been conducted to establish safe exposure levels.

Table 2: Chronic Toxicity Data and Reference Values

Study / Value	Species	Finding	Reference
2-Year Feeding Trial	Rat & Dog	No-Observed-Effect Level (NOEL): 200 mg/kg in diet	[10]

| Acceptable Daily Intake (ADI) | Human | 0.006 mg/kg/day (Based on a NOEL of 0.625 mg/kg/day from the most sensitive species) |[8] |

## Carcinogenicity, Genotoxicity, and Reproductive Toxicity

- Carcinogenicity: Based on available data, Guazatine acetate is not considered carcinogenic. [8] Studies in rats showed no evidence of carcinogenicity.[10] It is not classified as a carcinogen by IARC, NTP, or OSHA.
- Genotoxicity: Specific genotoxicity studies were not detailed in the reviewed documents.
- Reproductive and Developmental Toxicity: Guazatine acetate is reported to be non-teratogenic in rats.[8][10] One safety data sheet noted "no data available" for reproductive toxicity, suggesting no specific adverse effects have been identified.

## Ecotoxicological Profile

Guazatine acetate is very toxic to aquatic life. Care must be taken to prevent its release into waterways, drains, or sewers.[8]

Table 3: Aquatic Ecotoxicity Data

Endpoint	Species	Value	Reference
LC <sub>50</sub> (96h)	Rainbow Trout (Oncorhynchus mykiss)	1.41 mg/L	
LC <sub>50</sub> (96h)	Bluegill Sunfish	0.42 mg/L	[8]
EC <sub>50</sub> (48h)	Water Flea (Daphnia magna)	0.15 mg/L	[8]
EC <sub>50</sub> (72h)	Algae (Raphidocelis subcapitata)	0.0135 mg/L	[8]
LD <sub>50</sub> (contact)	Bees	>200 µg/bee (Not toxic)	[8][10]

| LC<sub>50</sub> (14d) | Earthworms | >1000 mg/kg [[10] |

## Experimental Protocols and Methodologies

Detailed experimental protocols are proprietary and not fully available in the public domain. However, summaries from regulatory evaluations provide insight into the methodologies used.

## Animal Metabolism Studies

- Objective: To understand the absorption, distribution, metabolism, and excretion of Guazatine.
- Methodology Summary: Studies were conducted on rats and lactating cows.[3][7] A common approach involved administering a single oral dose of Guazatine acetate dual-labeled with radioactive isotopes (e.g., <sup>14</sup>C in the guanidino groups and <sup>3</sup>H in the octyl moieties).[3] Urine, feces, and tissues were collected over a period of 72 to 96 hours to measure radioactivity.[3] Metabolites were identified in excreta and key tissues like the kidneys to determine the biotransformation pathways, with deamidation being a primary route.[3][7]
- Key Findings: The majority of an oral dose was eliminated in the feces, with a smaller portion absorbed and excreted in the urine.[3] The highest tissue concentrations were found in the kidneys.[7]

## Chronic Toxicity (2-Year Feeding Study)

- Objective: To determine the long-term effects of dietary exposure and establish a No-Observed-Effect Level (NOEL).
- Methodology Summary: Studies were performed on rats and dogs, which were fed diets containing various concentrations of Guazatine acetate for two years.[10] Endpoints monitored would have included clinical observations, body weight, food consumption, hematology, clinical chemistry, urinalysis, and comprehensive histopathological examination of tissues at the end of the study.
- Key Finding: The NOEL for both rats and dogs was determined to be 200 mg/kg in the diet. [10]

## Residue Analysis in Foodstuffs

- Objective: To accurately quantify residues of the multi-component Guazatine mixture in crops.
- Methodology Summary: A reference method involves extraction with a formic acid/water/acetone mixture, followed by chromatographic separation using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).[4] Because commercial reference standards are also complex mixtures, the quantification process is challenging.[4] [5] A common approach is to quantify four major "indicator" cations (GG, GGG, GGN, GNG) and use a calculated factor, derived from the specific reference standard batch, to determine the total Guazatine acetate residue.[4]

## Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling Guazatine acetate due to its high acute inhalation toxicity and other hazards.

## Engineering Controls & Personal Protective Equipment (PPE)

- Engineering Controls: Always handle Guazatine acetate in a well-ventilated area.[8] For handling the solid form or creating aerosols, work under a chemical fume hood is required.

- Respiratory Protection: Wear appropriate respiratory protection to prevent inhalation of dust or aerosols.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[8]
- Hand and Body Protection: Wear impervious protective gloves and clothing to prevent skin contact.

## Handling and Storage

- Handling: Avoid breathing dust/aerosols.[8] Avoid contact with skin and eyes. Do not eat, drink, or smoke in the work area.[8] Wash hands and exposed skin thoroughly after handling.[8]
- Storage: Store in a dry, cool, and well-ventilated area in the original, tightly closed container.[11] The storage area should be locked up or accessible only to authorized personnel.

## First Aid Measures

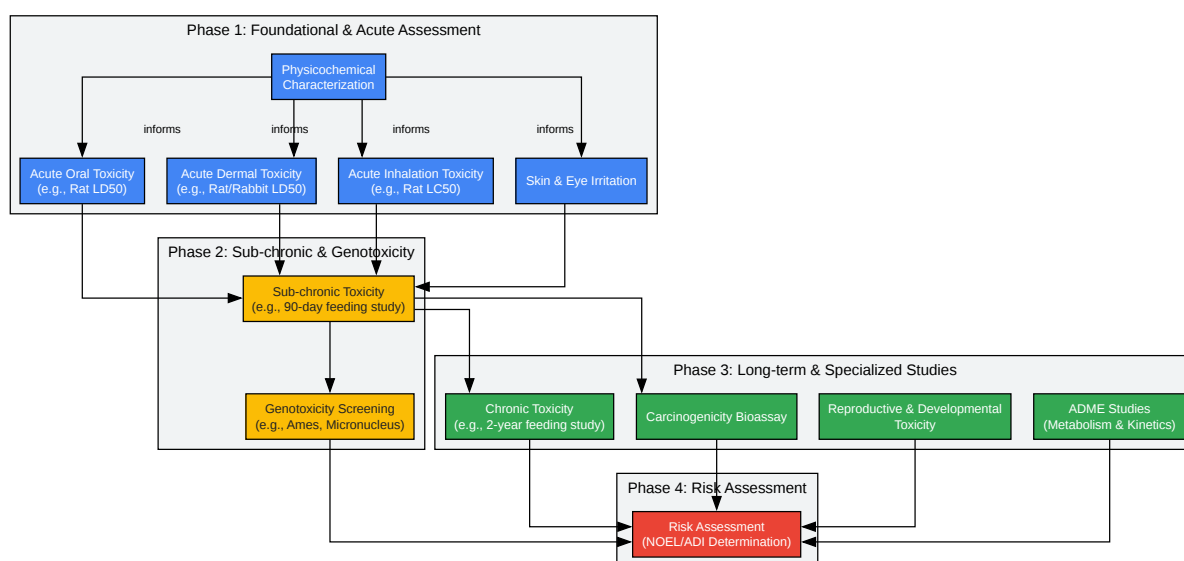
- Inhalation: Immediately remove the person to fresh air. Call a physician or poison control center without delay.[8] If breathing has stopped, provide artificial respiration.
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin thoroughly with soap and water.[8] Seek medical attention if irritation occurs or if you feel unwell.[8]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[8] Seek immediate medical advice.[11]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[8] Immediately call a physician or poison control center.[8]

## Disposal

- Waste material must be disposed of as hazardous waste in accordance with national and local regulations. Do not allow the product to enter drains or waterways.[8] Uncleaned containers should be handled as the product itself.

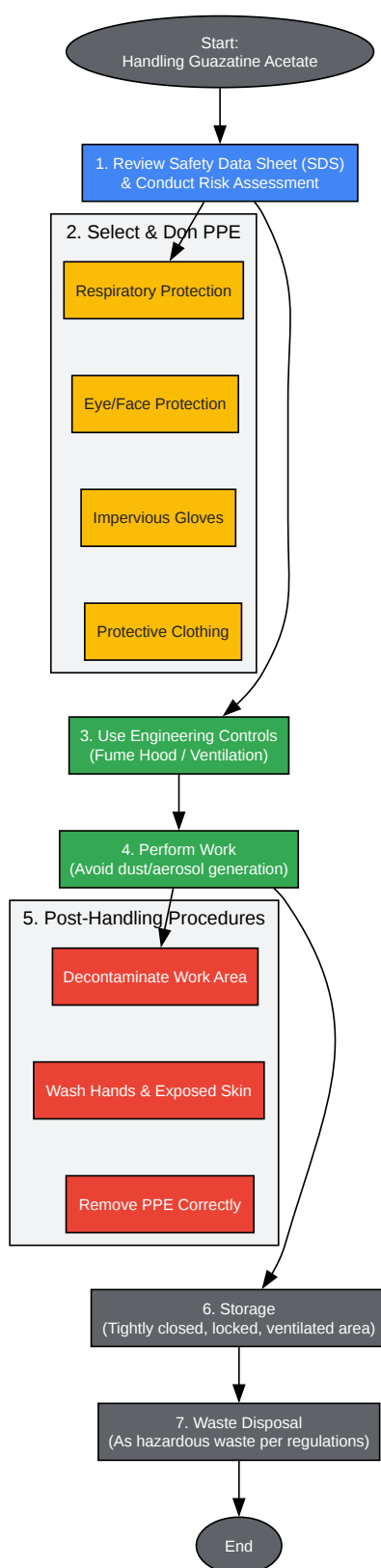
## Visualized Workflows and Logic Diagrams

The following diagrams illustrate key processes related to the assessment and handling of Guazatine acetate.



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Caption: General workflow for toxicological assessment of a chemical substance.



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Caption: Logical flow for the safe handling of **Guazatine acetate salt**.



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